

Application of Sodium Dichromate Dihydrate in the Preparation of Aldehydes

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Compound of Interest

Compound Name: Sodium dichromate dihydrate

Cat. No.: B147847

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Application Note AP-CHEM-2025-01

Introduction

Sodium dichromate dihydrate ($\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$) is a powerful and cost-effective oxidizing agent widely employed in organic synthesis. One of its key applications is the oxidation of primary alcohols to aldehydes. This transformation is a fundamental process in the synthesis of fine chemicals, pharmaceuticals, and fragrances. The selective oxidation to the aldehyde, without over-oxidation to the corresponding carboxylic acid, requires careful control of reaction conditions. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **sodium dichromate dihydrate** for the preparation of aldehydes from primary alcohols.

The oxidation process typically involves the use of acidified sodium dichromate, often referred to as the Jones reagent when prepared with chromium trioxide, sulfuric acid, and acetone.[1][2][3][4][5] The key to achieving high selectivity for the aldehyde product lies in the immediate removal of the aldehyde from the reaction mixture as it is formed, a technique facilitated by in-situ distillation.[6][7][8] This is particularly effective for volatile aldehydes. For certain substrates, such as benzylic and allylic alcohols, selective oxidation to the aldehyde can be achieved even without immediate distillation due to the relative stability of the aldehyde product.[1]

A characteristic feature of this reaction is the color change of the reaction mixture from orange-red, the color of the dichromate(VI) ion, to green, indicative of the formation of the chromium(III)

ion, providing a visual cue for the progress of the reaction.^{[6][8]}

Data Presentation

The successful synthesis of aldehydes from primary alcohols using **sodium dichromate dihydrate** is highly dependent on the substrate and the specific reaction conditions. The following table summarizes quantitative data for the oxidation of various primary alcohols to their corresponding aldehydes.

Primary Alcohol	Aldehyde Product	Reaction Conditions	Yield (%)	Reference(s)
Benzyl alcohol	Benzaldehyde	Na ₂ Cr ₂ O ₇ , H ₂ SO ₄ , solvent-free, room temperature, shaking	High	^[9]
n-Hexanol	n-Hexanal	Na ₂ Cr ₂ O ₇ , H ₂ SO ₄ , H ₂ O, distillation	52% (in organic layer)	^[10]
Ethanol	Ethanal	Na ₂ Cr ₂ O ₇ , H ₂ SO ₄ , H ₂ O, distillation	Not specified	^{[11][12]}
Butan-1-ol	Butanal	Acidified Na ₂ Cr ₂ O ₇ , distillation	Not specified	^[8]

Experimental Protocols

Protocol 1: General Procedure for the Oxidation of a Primary Alcohol to an Aldehyde via In-Situ Distillation

This protocol is a general method for the oxidation of a volatile primary alcohol to the corresponding aldehyde using acidified sodium dichromate with immediate distillation of the product to prevent over-oxidation.

Materials:

- Primary alcohol (e.g., ethanol, butan-1-ol)
- **Sodium dichromate dihydrate** ($\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$)
- Concentrated sulfuric acid (H_2SO_4)
- Anti-bumping granules
- Ice
- Water

Equipment:

- Round-bottom flask
- Dropping funnel
- Distillation head
- Condenser
- Receiver flask
- Heating mantle
- Magnetic stirrer and stir bar (optional)
- Beaker

Procedure:

- Preparation of the Acidic Dichromate Solution: In a fume hood, prepare the oxidizing solution by dissolving the required amount of **sodium dichromate dihydrate** in water. Slowly and with cooling, add the calculated amount of concentrated sulfuric acid to this solution.

- **Reaction Setup:** Assemble the distillation apparatus. Place the primary alcohol and anti-bumping granules in the round-bottom flask. The dropping funnel should be positioned to allow for the controlled addition of the oxidizing solution to the reaction flask. The receiver flask should be placed in an ice bath to efficiently condense the volatile aldehyde product.
- **Reaction Execution:** Gently heat the primary alcohol to its boiling point. Once boiling, begin the dropwise addition of the acidified dichromate solution from the dropping funnel. The rate of addition should be controlled to maintain a steady distillation of the aldehyde product. The color of the reaction mixture will change from orange to green as the reaction proceeds.
- **Product Collection:** Collect the distillate, which will be an aqueous solution of the aldehyde, in the cooled receiver flask.
- **Work-up and Purification (if necessary):** The collected distillate can be further purified by fractional distillation or extraction, depending on the properties of the aldehyde.

Protocol 2: Synthesis of Hexanal from n-Hexanol

This protocol is adapted from a patented procedure for the preparation of n-hexanal.[\[10\]](#)

Materials:

- n-Hexanol (170 g)
- Sodium dichromate (150 g)
- Sulfuric acid (200 g)
- Water (860 g)
- Manganese sulfate (0.5 g)
- Methyl tert-butyl ether (for extraction)

Equipment:

- 2000 mL distillation apparatus with a stirrer

- Heating mantle (oil bath)
- Apparatus for extraction and separation

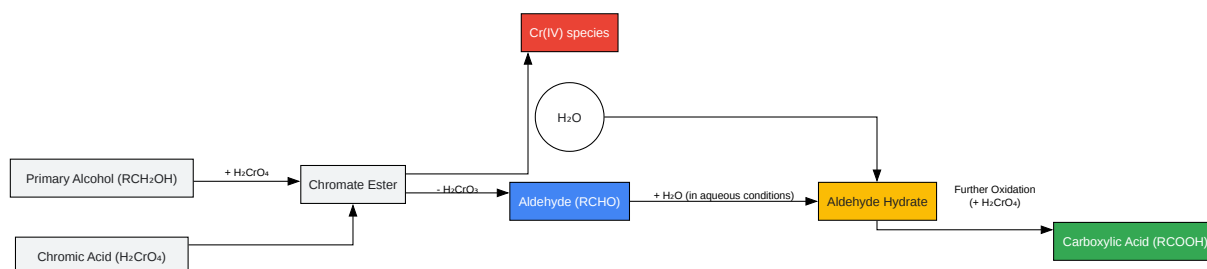
Procedure:

- Preparation of the Oxidizing Solution: Prepare the oxidizing solution by dissolving 150 g of sodium dichromate in 860 g of water and carefully adding 200 g of sulfuric acid.
- Reaction Setup: In the 2000 mL distillation apparatus, combine 170 g of n-hexanol, 0.5 g of manganese sulfate, and 30 g of water.
- Reaction and Distillation: Heat the reaction mixture in an oil bath to 80-98°C. Begin the continuous dropwise addition of the sodium dichromate oxidizing solution. Control the column temperature between 58°C and 79°C to distill the n-hexanal product as it is formed.
- Product Collection and Work-up: Collect the distillate. The organic layer of the distillate contains n-hexanal. The bottom material from the reaction can be subjected to extraction with methyl tert-butyl ether and phase separation to recover unreacted n-hexanol and by-products.

Mandatory Visualizations

Reaction Mechanism

The oxidation of a primary alcohol to an aldehyde by chromic acid (formed in-situ from sodium dichromate and sulfuric acid) proceeds through the formation of a chromate ester, followed by an elimination step.^{[1][2][4]}

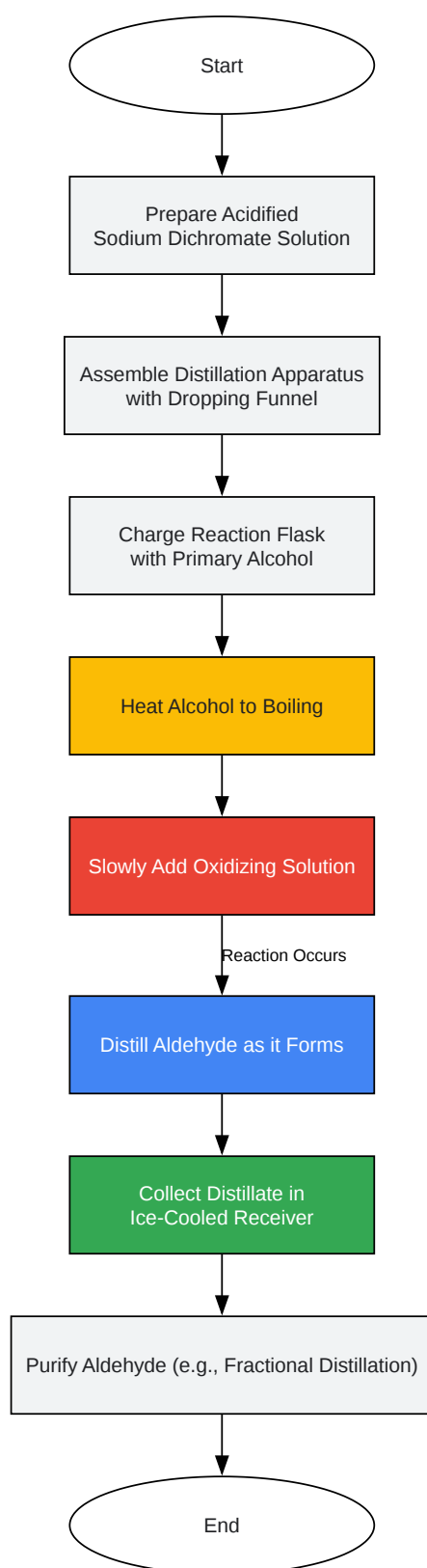


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Caption: Mechanism of primary alcohol oxidation by chromic acid.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the synthesis of a volatile aldehyde from a primary alcohol using acidified sodium dichromate with in-situ distillation.



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Caption: Workflow for aldehyde synthesis via oxidation and distillation.

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References

- 1. Jones Oxidation [organic-chemistry.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. 19.6. Oxidation of alcohols & aldehydes | Organic Chemistry II [courses.lumenlearning.com]
- 6. chemguide.co.uk [chemguide.co.uk]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. youtube.com [youtube.com]
- 9. researchgate.net [researchgate.net]
- 10. CN106220483A - A kind of method that hexanal is prepared in sodium dichromate oxidation - Google Patents [patents.google.com]
- 11. download.e-bookshelf.de [download.e-bookshelf.de]
- 12. youtube.com [youtube.com]
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